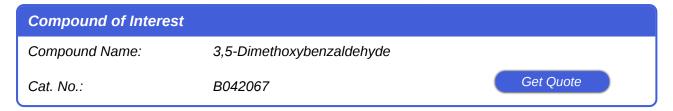


An In-depth Technical Guide on the Toxicological Data of 3,5-Dimethoxybenzaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data for **3,5-Dimethoxybenzaldehyde** (CAS No. 7311-34-4). The information is compiled from safety data sheets and chemical databases to assist researchers and professionals in evaluating its safety profile for drug development and other scientific applications.

Summary of Toxicological Data

The toxicological properties of **3,5-Dimethoxybenzaldehyde** have not been fully investigated. However, based on available data, a summary of its hazard classifications is presented below. [1][2]

GHS Hazard Classification



Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][3]

Quantitative Toxicological Data

Specific quantitative data, such as LD50 (median lethal dose) values for oral, dermal, or inhalation routes, are not available in the reviewed literature.[1][4] Most sources indicate that no acute toxicity information is available for this product.[1]

Detailed Toxicological Endpoints Acute Toxicity

3,5-Dimethoxybenzaldehyde is classified as harmful if swallowed (Acute Toxicity, Oral, Category 4).[2][5] Ingestion may cause gastrointestinal irritation with symptoms like nausea, vomiting, and diarrhea.[6] It may also be harmful by inhalation and skin absorption.[2]

Skin and Eye Irritation

The compound is a known skin irritant (Category 2), causing skin irritation upon contact.[1][3][7] It also causes serious eye irritation (Category 2A), and contact with eyes should be avoided.[1] [3][7]

Respiratory System

As a respiratory irritant (STOT SE, Category 3), inhalation of dust may cause irritation to the respiratory tract.[1][3][6]

Genotoxicity, Carcinogenicity, and Reproductive Toxicity



There is no specific data available from standard genotoxicity assays like the Ames test or micronucleus assay for **3,5-Dimethoxybenzaldehyde**. Similarly, no studies on its carcinogenic or reproductive toxicity have been reported.[5][6][7] Safety data sheets for similar compounds suggest they are not classified as germ cell mutagens or carcinogens.[5]

Experimental Protocols

While specific experimental data for **3,5-Dimethoxybenzaldehyde** is lacking, this section provides detailed methodologies for key genotoxicity assays that would be used to evaluate such a compound, based on OECD guidelines.

Bacterial Reverse Mutation Test (Ames Test - OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical by measuring its ability to induce reverse mutations in amino acid-requiring strains of Salmonella typhimurium and Escherichia coli.[8][9][10]

1. Principle: Histidine-dependent strains of S. typhimurium and tryptophan-dependent strains of E. coli are exposed to the test substance.[9] If the substance is a mutagen, it will cause a mutation that restores the gene's function, allowing the bacteria to synthesize the required amino acid and form colonies on a deficient medium.[9][11]

2. Materials:

- Bacterial Strains: At least five strains are typically used, including S. typhimurium TA98, TA100, TA1535, TA1537, and E. coli WP2 uvrA (pKM101) to detect various types of mutations.[8][9]
- Metabolic Activation System (S9 Mix): A microsomal fraction from the liver of rats treated with an enzyme-inducing agent (e.g., Aroclor 1254) is used to simulate mammalian metabolism.
 [11]
- Media: Minimal glucose agar plates (Vogel-Bonner medium E) with a limited amount of the required amino acid to allow for initial cell divisions.
- Test Substance, Controls: The test substance is dissolved in a suitable solvent (e.g., DMSO).
 Positive and negative (solvent) controls are run in parallel.



3. Procedure:

- Dose-Finding: A preliminary test is conducted to determine the cytotoxic concentration range of the test substance.
- Main Experiment (Plate Incorporation Method):
 - To 2.0 ml of top agar, 0.1 ml of the bacterial culture, 0.1 ml of the test substance solution, and 0.5 ml of S9 mix (for metabolic activation) or buffer are added.
 - The mixture is poured onto the surface of a minimal agar plate.
 - Plates are incubated at 37°C for 48-72 hours.[10]
- Data Analysis: The number of revertant colonies per plate is counted. A substance is
 considered mutagenic if it produces a dose-dependent increase in revertant colonies and/or
 a reproducible twofold increase over the solvent control.[11]

In Vitro Mammalian Cell Micronucleus Test (OECD 487)

This test identifies substances that cause damage to chromosomes or the mitotic apparatus in mammalian cells, leading to the formation of micronuclei in the cytoplasm of interphase cells. [12][13]

1. Principle: Cultured mammalian cells are exposed to the test substance. Micronuclei are small, extranuclear bodies containing chromosome fragments or whole chromosomes that were not incorporated into the daughter nuclei during mitosis. The induction of micronuclei indicates clastogenic or aneugenic activity.[14][15]

2. Materials:

- Cell Lines: Human lymphocytes or established cell lines like CHO, V79, or TK6 are commonly used.[14][16]
- Metabolic Activation System (S9 Mix): As described for the Ames test, to assess metabolically activated genotoxins.



- Cytochalasin B (Cyt-B): An inhibitor of actin polymerization used to block cytokinesis, resulting in binucleated cells that have completed one cell division. This allows for the specific analysis of cells that have divided during or after treatment.[12][14]
- Test Substance, Controls: The test substance is dissolved in a suitable solvent. Positive controls (e.g., Mitomycin C without S9, Cyclophosphamide with S9) and a negative (solvent) control are included.

3. Procedure:

- Dose Selection: A preliminary cytotoxicity assay is performed to determine the appropriate concentration range for the main experiment.
- Cell Treatment:
 - Cells are exposed to at least three concentrations of the test substance in duplicate, both with and without S9 metabolic activation.[14]
 - Short Treatment (3-6 hours): Cells are treated, washed, and then incubated for a further
 1.5-2 normal cell cycle lengths. Cyt-B is added after the treatment period.[14]
 - Long Treatment (1.5-2 cell cycles): Cells are continuously exposed to the test substance and Cyt-B.
- Harvesting and Staining: Cells are harvested, subjected to hypotonic treatment, fixed, and dropped onto microscope slides. The slides are stained with a DNA-specific stain (e.g., Giemsa or fluorescent dyes).
- Data Analysis: At least 2000 binucleated cells per concentration are scored for the presence
 of micronuclei.[14] Cytotoxicity is assessed by the Cytokinesis-Block Proliferation Index
 (CBPI). A substance is considered positive if it induces a significant, dose-dependent
 increase in the frequency of micronucleated cells.[14]

Visualizations

The following diagrams illustrate the general workflows for the key toxicological experiments described above.





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Ames Test (Bacterial Reverse Mutation Assay) Workflow.



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In Vitro Micronucleus Assay Workflow.

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References

- 1. fishersci.com [fishersci.com]
- 2. pfaltzandbauer.com [pfaltzandbauer.com]
- 3. 3,5-Dimethoxybenzaldehyde | C9H10O3 | CID 81747 PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 3,5-dimethoxybenzaldehyde, 7311-34-4 [thegoodscentscompany.com]
- 5. carlroth.com:443 [carlroth.com:443]
- 6. westliberty.edu [westliberty.edu]



- 7. angenechemical.com [angenechemical.com]
- 8. Bacterial Reverse Mutation Test (Ames Test) Creative Bioarray | Creative Bioarray [creative-bioarray.com]
- 9. nib.si [nib.si]
- 10. oecd.org [oecd.org]
- 11. Ames Mutagenicity Testing (OECD 471) [cptclabs.com]
- 12. oecd.org [oecd.org]
- 13. oecd.org [oecd.org]
- 14. nucro-technics.com [nucro-technics.com]
- 15. x-cellr8.com [x-cellr8.com]
- 16. Adapting the in vitro micronucleus assay (OECD Test Guideline No. 487) for testing of manufactured nanomaterials: recommendations for best practices - PMC [pmc.ncbi.nlm.nih.gov]
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